In-depth Technical Guide: Crystal Structure of 4-ethyl-2-imidazolidinethione

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *2-Imidazolidinethione, 4-ethyl-*

Cat. No.: *B13835868*

Get Quote

Executive Summary

A comprehensive search for the specific crystal structure and crystallographic data for 4-ethyl-2-imidazolidinethione did not yield a dedicated study in the available literature. Such data is essential for a detailed technical analysis of its three-dimensional arrangement in the solid state.

However, to fulfill the structural and content requirements of this guide, we will present a thorough analysis of a closely related analogue, 4-ethyl-1,3-oxazolidine-2-thione. This analogue shares significant structural similarities, with the key difference being the substitution of a nitrogen atom in the imidazolidine ring with an oxygen atom in the oxazolidine ring. The detailed crystallographic analysis of this analogue provides a robust framework and valuable insights into the expected structural characteristics, intermolecular interactions, and experimental methodologies relevant to the target compound. This guide will, therefore, serve as a comprehensive template and a scientifically grounded proxy for understanding the crystal engineering principles applicable to 4-ethyl-2-imidazolidinethione.

© 2026 BenchChem. All rights reserved.

A Technical Guide to the Crystal Structure of 4-ethyl-1,3-oxazolidine-2-thione: An Analogue Study

Audience: Researchers, scientists, and drug development professionals.

Introduction: The Significance of Five-Membered Heterocyclic Thiones

Substituted five-membered heterocyclic compounds, such as imidazolidine-2-thiones and their oxazolidine analogues, represent a class of molecules with significant importance in pharmacology, biochemistry, and organic synthesis. Imidazolidine-2-thione derivatives, in particular, are known to exhibit a wide range of biological activities, including antimicrobial, anti-HIV, and antifungal properties.[1] The core structure, containing a thioamide group within the heterocyclic ring, is a key feature that dictates its chemical and biological behavior. This functional group is a potent hydrogen bond donor and acceptor, making these molecules excellent candidates for crystal engineering and the design of supramolecular assemblies.

The three-dimensional structure of these molecules, determined by X-ray crystallography, is paramount for understanding their function. It provides precise information on bond lengths, bond angles, conformational preferences, and, crucially, the intermolecular interactions that govern how the molecules pack in the solid state. This knowledge is fundamental for structure-activity relationship (SAR) studies in drug design, where the specific shape and hydrogen-bonding capabilities of a molecule determine its interaction with biological targets.

This guide provides an in-depth analysis of the crystal structure of 4-ethyl-1,3-oxazolidine-2-thione, a close structural analogue of 4-ethyl-2-imidazolidinethione. The methodologies and principles discussed herein are directly applicable to the crystallographic study of related heterocyclic thiones.

Experimental Protocols: From Synthesis to Single Crystal

The successful determination of a crystal structure begins with the synthesis of high-purity material and the subsequent growth of diffraction-quality single crystals. The causality behind the choice of solvents and conditions is critical for obtaining crystals suitable for X-ray analysis.

© 2026 BenchChem. All rights reserved.

2.1. Synthesis and Crystallization

The synthesis of 4-ethyl-1,3-oxazolidine-2-thione is achieved through a well-established procedure involving the reaction of DL-2-amino-1-butanol with carbon disulfide.

Step-by-Step Protocol:

- Reaction Setup: A mixture of DL-2-amino-1-butanol, carbon disulfide, and a base is prepared in an ethanol solution. The base is crucial for deprotonating the amino alcohol, facilitating its nucleophilic attack on the carbon disulfide.
- Cyclization: The reaction mixture is treated with hydrogen peroxide, which promotes the oxidative cyclization to form the 5-membered oxazolidine-2-thione ring.
- Purification: The crude product is purified by recrystallization. The choice of solvent is critical here; a solvent system is chosen in which the compound is sparingly soluble at room temperature but readily soluble at elevated temperatures. This allows for the slow formation of well-ordered crystals upon cooling.
- Crystal Growth: For the title compound, single crystals suitable for X-ray diffraction were obtained by slow evaporation of the solvent from a solution of the purified product. This method allows for the gradual increase in concentration, promoting the growth of a single, defect-free crystal lattice.

2.2. X-ray Data Collection and Structure Refinement

The determination of the molecular and crystal structure from a single crystal is a multi-step process.

Step-by-Step Protocol:

- Crystal Mounting: A suitable single crystal is selected under a microscope and mounted on a goniometer head.
- Data Collection: The crystal is placed in a diffractometer, and diffraction data are collected at a low temperature (133 K) to minimize thermal vibrations of the atoms, resulting in a more precise structure. The data for 4-ethyl-1,3-oxazolidine-2-thione were collected using a

© 2026 BenchChem. All rights reserved.

Rigaku/MSC Mercury CCD diffractometer with graphite-monochromated MoKα radiation (λ = 0.71070 Å).

- Data Processing: The collected diffraction data are processed to correct for experimental factors such as Lorentz and polarization effects.
- Structure Solution and Refinement: The structure is solved using direct methods, which provide an initial model of the electron density distribution. This model is then refined using a full-matrix least-squares calculation on F^2, a process that iteratively adjusts the atomic positions and thermal parameters to best fit the experimental diffraction data. For this compound, the SIR2008 program was used for structure solution and SHELXL-97 for refinement.

Results and Discussion: The Crystal Structure of 4-ethyl-1,3-oxazolidine-2-thione

The crystallographic analysis reveals detailed information about the molecular geometry and the supramolecular arrangement of the molecules in the crystal lattice.

3.1. Crystallographic Data Summary

The key parameters defining the crystal structure are summarized in the table below.

© 2026 BenchChem. All rights reserved.

Parameter	Value
Chemical Formula	C_5H_9NOS
Formula Weight	131.20
Crystal System	Monoclinic
Space Group	$P2_1/c$
a (Å)	8.4988(17)
b (Å)	10.2300(15)
c (Å)	7.5192(19)
β (°)	96.8299(11)
Volume (Å^3)	648.5(2)
Z (molecules/unit cell)	4
Temperature (K)	133(2)
Radiation (Å)	MoKα (λ = 0.71070)
Final R indices [I>2σ(I)]	R_1 = 0.0295, wR_2 = 0.0784
CCDC Deposition Number	1027326
Data sourced from Okumura et al., Eur. Chem. Bull., 2014.	

3.2. Molecular Structure

The molecule consists of a five-membered oxazolidine ring with an ethyl group at the C4 position and a thione group at the C2 position. The bond lengths and angles within the molecule are within the expected ranges for similar structures. The oxazolidine ring adopts a twisted conformation.

3.3. Supramolecular Assembly and Hydrogen Bonding

© 2026 BenchChem. All rights reserved.

A critical aspect of crystal engineering is understanding the non-covalent interactions that direct the assembly of molecules into a crystal. In the crystal structure of 4-ethyl-1,3-oxazolidine-2-thione, the most significant intermolecular interaction is a classic hydrogen bond involving the thioamide moiety.

A pair of enantiomeric (R)- and (S)-molecules are linked together by intermolecular N1−H···S1 hydrogen bonds. This interaction connects the nitrogen atom of one molecule to the sulfur atom of a neighboring molecule, forming a centrosymmetric dimer. This specific hydrogen-bonding pattern is described by a graph-set motif of $R^2_2(8)$. The N1···S1 distance is 3.3593(14) Å, and the N1−H···S1 angle is a nearly linear 177.0(15)°, indicative of a strong hydrogen bond. These dimers are the fundamental building blocks of the crystal lattice.

Visualization of the Experimental Workflow

The process of determining a crystal structure can be visualized as a linear workflow, from the initial synthesis to the final data analysis and deposition.



Click to download full resolution via product page

Caption: Workflow for Single-Crystal X-ray Crystallography.

Conclusion

While the specific crystal structure of 4-ethyl-2-imidazolidinethione remains to be reported, the detailed analysis of its close analogue, 4-ethyl-1,3-oxazolidine-2-thione, provides a comprehensive blueprint for its structural investigation. The study highlights the crucial role of the thioamide moiety in directing crystal packing through strong N-H···S hydrogen bonds, leading to the formation of centrosymmetric dimers. This fundamental interaction is highly likely to be a defining feature in the crystal structure of 4-ethyl-2-imidazolidinethione as well. The experimental protocols and analytical principles detailed in this guide offer a complete

© 2026 BenchChem. All rights reserved.

framework for researchers in drug development and materials science to pursue the crystallographic characterization of this and related heterocyclic compounds, which is a vital step in elucidating their structure-function relationships.

References

- Okumura, H., Kitoh, S., Suda, M., & Kakehi, A. (2014). CRYSTAL STRUCTURE OF 4-ETHYL-1,3-OXAZOLIDINE-2- THIONE. European Chemical Bulletin, 3(10), 1017-1019. [Link]
- Moustafa, A. M. Y. (2017). Synthesis, Characterization, Biological Activity of 4-Oxo-imidazolidin-2-thione Derivatives. Current Research in Chemistry, 9, 1-13.
- Ammar, Y. A., Abbas, S. Y., El-Sharief, M. A. M. S., Salem, M. A. E.-R., & Mohamed, A. R. (2017). Synthesis and characterization of new imidazolidineiminothione and bis-imidazolidineiminothione derivatives as potential antimicrobial agents. European Journal of Chemistry, 8(1), 76-81.
- Cambridge Crystallographic Data Centre (CCDC). The Cambridge Structural Database (CSD). [Link]
- Groom, C. R., Allen, F. H., & van der Aalst, L. (2014). The Cambridge Structural Database in retrospect and prospect.
- Ponnuswamy, S., & Jeyaraman, R. (2011). Pharmaceutical Importance and Synthetic Strategies for Imidazolidine-2-thione and Imidazole-2-thione Derivatives. Science Alert. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [In-depth Technical Guide: Crystal Structure of 4-ethyl-2-imidazolidinethione]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b13835868/docs#in-depth-technical-guide-crystal-structure-of-4-ethyl-2-imidazolidinethione]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.